Comprehensive Spectroscopic Characterization of 3-Nitroimidazo[1,2-a]pyrimidine

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Compound of Interest

Compound Name:	*3-Nitroimidazo[1,2-a]pyrimidine*
CAS No.:	*798568-24-8*
Cat. No.:	*B1601930*

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Technical Guide & Analytical Workflow

Executive Summary & Structural Context[1]

The imidazo[1,2-a]pyrimidine scaffold represents a privileged structure in medicinal chemistry, serving as a bioisostere for purine bases.[1][2] Its derivatives exhibit potent anxiolytic, antiviral, and antifungal properties. The introduction of a nitro group at the C-3 position (**3-nitroimidazo[1,2-a]pyrimidine**) is a critical modification.

From a drug development perspective, the 3-nitro group serves two distinct roles:

- Electronic Modulation: It acts as a strong electron-withdrawing group (EWG), significantly altering the pKa and lipophilicity of the scaffold.
- Bioreductive Potential: In hypoxic tumor environments, the nitro group can be enzymatically reduced to an amine, serving as a "hypoxia-activated prodrug" mechanism.

However, the 3-nitro substituent introduces specific spectroscopic challenges, including fluorescence quenching and significant deshielding of adjacent protons. This guide provides a

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definitive protocol for the structural validation of this moiety.

Structural Numbering & Logic

To ensure accurate assignment, we utilize the IUPAC numbering system for the fused bicyclic system:

- Positions 1, 2, 3: Imidazole ring (5-membered).
- Positions 5, 6, 7, 8: Pyrimidine ring (6-membered).
- Position 4: Bridgehead Nitrogen.

Critical Note: Electrophilic nitration preferentially targets C-3 due to the high electron density of the imidazole ring relative to the

-deficient pyrimidine ring.

Spectroscopic Signatures (The "Fingerprint")

The following data summarizes the expected spectral shifts. These values are derived from consensus literature data on 3-substituted imidazo[1,2-a]pyrimidines.

Nuclear Magnetic Resonance (H & C NMR)

The 3-nitro group exerts a powerful deshielding effect (anisotropy + inductive withdrawal) on the adjacent H-2 proton and the H-5 proton (due to spatial proximity and peri-interaction).

Table 1: Consensus

H NMR Shifts (DMSO-d

, 400 MHz)

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Position	Proton Type	Chemical Shift (ppm)	Multiplicity	Coupling (Hz)	Structural Insight
H-2	Imidazole	8.60 – 8.90	Singlet (s)	-	Diagnostic Peak. Significantly downfield shifted (vs. ~7.6 ppm in parent) due to 3-NO .
H-5	Pyrimidine	9.40 – 9.60	Doublet (dd)	,	Most deshielded pyrimidine proton due to bridgehead N and NO proximity.
H-7	Pyrimidine	8.65 – 8.80	Doublet (dd)	,	Adjacent to N-8; typically shows meta-coupling to H-5.
H-6	Pyrimidine	7.30 – 7.50	Doublet of Doublets (dd)	,	Upfield relative to H-5/H-7 due to lack of direct N-attachment.

Senior Scientist Note: If you observe a peak around 7.6-7.8 ppm that integrates to 1H, check for unreacted starting material (parent imidazo[1,2-a]pyrimidine). The shift of H-2 from ~7.6 to

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>8.6 ppm is the primary confirmation of nitration.

Infrared Spectroscopy (FT-IR)

The nitro group provides two "non-negotiable" bands that must be present to confirm functionalization.

- Asymmetric NO

  Stretch:

  (Strong, Broad)
- Symmetric NO

  Stretch:

  (Strong, Sharp)
- C=N Stretch (Pyrimidine):

Mass Spectrometry (ESI-MS)

- Molecular Ion:

  is typically the base peak.
- Fragmentation Pattern:
  - : Loss of Oxygen (rare, but possible in specific sources).
  - : Loss of NO radical.
  - : Loss of NO

    (homolytic cleavage).
  - Ring Cleavage: Loss of HCN is common in fused nitrogen heterocycles.

Visualization of Analytical Logic

Structural Confirmation Workflow

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This diagram outlines the logical flow from synthesis to purity validation.

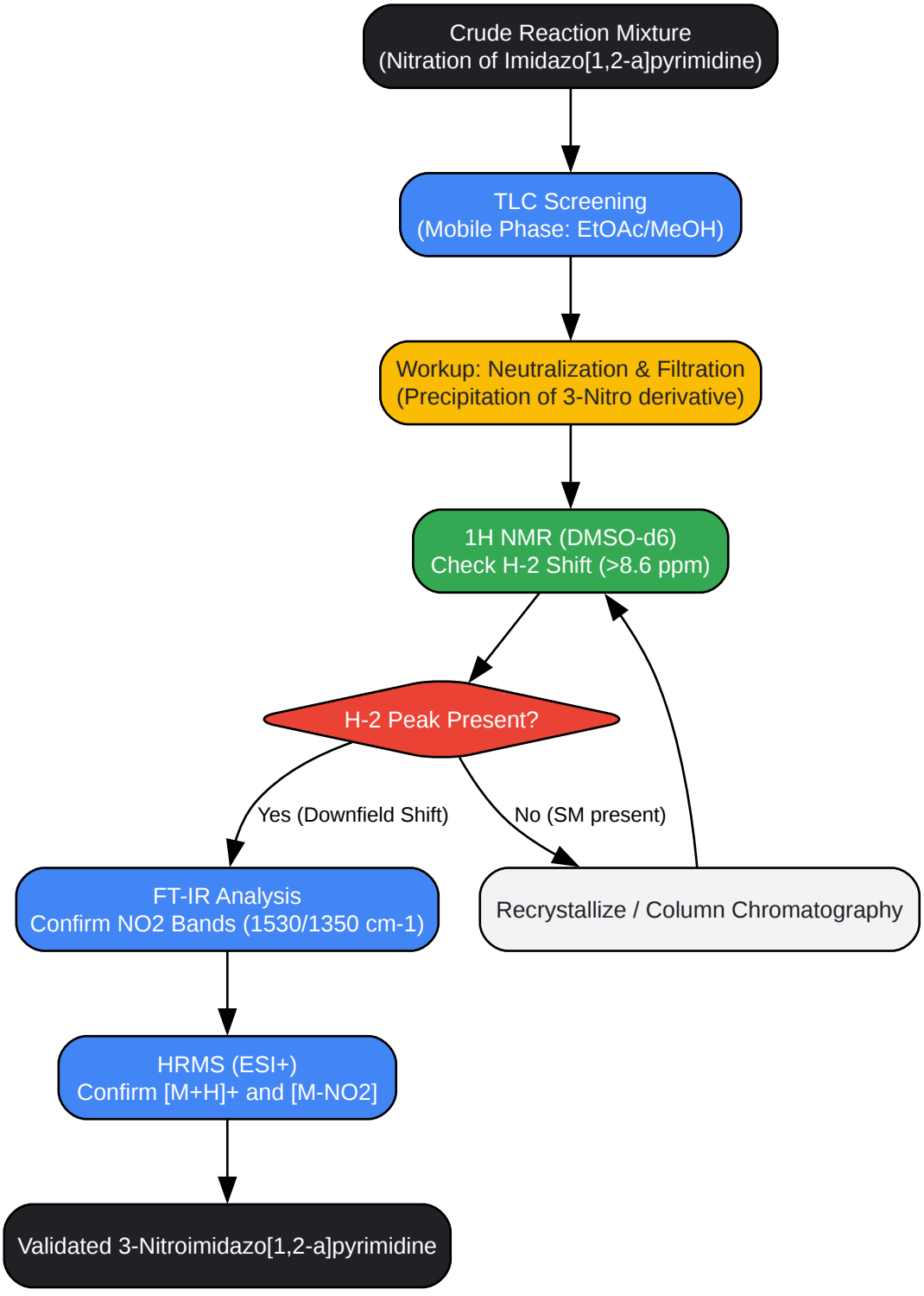

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Figure 1: Step-by-step decision tree for confirming the synthesis and purity of the 3-nitro derivative.

Experimental Protocols

Protocol A: NMR Sample Preparation & Acquisition

Rationale: Nitro compounds often suffer from aggregation or poor solubility. DMSO-d

is the solvent of choice due to its polarity and ability to break H-bond aggregates.

- Mass: Weigh 5–10 mg of the dry solid.
- Solvent: Add 0.6 mL of DMSO-d

  (99.9% D).
  - Tip: If the sample is cloudy, sonicate for 30 seconds. Do not heat above 40°C to avoid accelerated decomposition of the nitro group.
- Acquisition Parameters:
  - Scans: 16 (minimum) to 64 (for clean baseline).
  - Relaxation Delay (D1): Set to 2.0 seconds. The quaternary carbon at C-3 (attached to NO

) has a long relaxation time; for

    C NMR, extend D1 to 5.0 seconds to ensure the C-3 peak is visible.

Protocol B: Mass Spectrometry Fragmentation Analysis

Rationale: Confirming the lability of the nitro group is a structural proof.

- Ionization: ESI (Electrospray Ionization) in Positive Mode.
- Mobile Phase: MeOH:H

  O (80:20) + 0.1% Formic Acid.
- Direct Infusion: Flow rate 5

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L/min.

- Collision Energy (CID): Ramp from 10 to 40 eV.
  - Observation: Look for the specific transition of Parent

    Parent - 46 Da.

Protocol C: Fluorescence Quenching Check (Quality Control)

Rationale: Unlike the highly fluorescent 3-hydroxymethyl or 2-phenyl derivatives, the 3-nitro derivative should be non-fluorescent or weakly fluorescent due to Intersystem Crossing (ISC) induced by the nitro group.

- Dissolve sample in Ethanol (

  M).
- Excite at

  (typically 300–330 nm).
- Pass Criteria: If significant fluorescence is observed, the sample is likely contaminated with the starting material or a reduced amine impurity.

Advanced Characterization: MS Fragmentation Pathway

Understanding how the molecule breaks apart confirms the position of the nitro group.

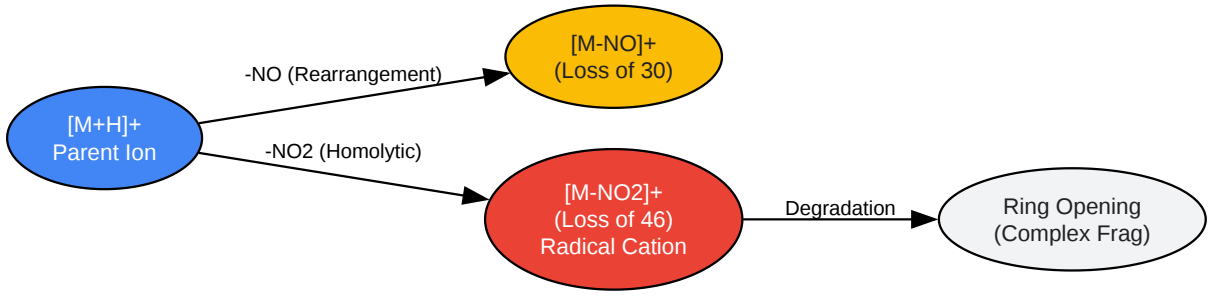

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Figure 2: Primary fragmentation pathways observed in ESI-MS for nitro-heterocycles.

Troubleshooting & "Senior Scientist" Insights

Issue 1: Missing Carbon Signal in

C NMR.

- Cause: The C-3 carbon is attached to a nitro group (quadrupolar nucleus

  N) and has no attached protons. This leads to signal broadening and long relaxation times.
- Solution: Increase the relaxation delay (D1 > 5s) and the number of scans (>1024).

Issue 2: "Ghost" Peaks in NMR.

- Cause: Meisenheimer complex formation. If you use a nucleophilic solvent (like Methanol-d

) or add base, the electron-deficient C-5 or C-7 positions might undergo nucleophilic attack.
- Solution: Stick to neutral DMSO-d

  or CDCl

  (if soluble). Avoid adding D

  O/NaOH.

Issue 3: Melting Point Depression.

- Cause: **3-nitroimidazo[1,2-a]pyrimidine**s often decompose near their melting point.
- Solution: Rely on DSC (Differential Scanning Calorimetry) for thermal purity rather than a standard capillary melting point apparatus.

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